

Application of Methyl 2,6-dimethylbenzoate in Fragrance Formulations: A Detailed Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2,6-dimethylbenzoate

Cat. No.: B077073

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2,6-dimethylbenzoate is an aromatic ester with potential applications in the fragrance industry. While specific public data on its olfactory profile and use in consumer products is limited, this document provides a comprehensive overview of its potential applications, methods for its evaluation in fragrance formulations, and protocols for stability testing. This guide is intended to serve as a foundational resource for researchers and formulators interested in exploring the sensory characteristics and performance of this molecule.

Chemical and Physical Properties

A summary of the known quantitative data for **Methyl 2,6-dimethylbenzoate** is presented in the table below. This information is crucial for predicting its behavior in various formulations and for developing appropriate handling and storage protocols.

Property	Value	Reference
CAS Number	14920-81-1	[1][2]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[2]
Molecular Weight	164.20 g/mol	[2]
Purity	≥95%	[2]
Topological Polar Surface Area (TPSA)	26.3 Å ²	[2]
logP (octanol-water partition coefficient)	2.09004	[2]
Hydrogen Bond Acceptors	2	[2]
Hydrogen Bond Donors	0	[2]
Rotatable Bonds	1	[2]

Olfactory Profile and Potential Applications

Detailed information on the specific olfactory profile of **Methyl 2,6-dimethylbenzoate** is not widely available in the public domain. However, based on its chemical structure as a benzoate ester, it can be hypothesized to possess sweet, fruity, and potentially floral or balsamic notes. For comparison, the structurally related molecule, Methyl Benzoate, is described as having a sweet, fruity, and floral aroma with balsamic undertones.[3] Another related compound, 2-methyl-benzoic acid methyl ester, is reported to have fragrance notes of ylang, orange flower, and grape.[4]

Potential applications for **Methyl 2,6-dimethylbenzoate** in fragrance formulations could include:

- **Fine Fragrances:** As a modifier in floral and fruity accords, or to add a unique nuance to oriental and chypre fragrance families.
- **Personal Care Products:** Incorporation into soaps, lotions, and hair care products to impart a pleasant scent.[4]

- Home Care Products: Use in air fresheners, candles, and detergents to create an appealing ambient fragrance.^[4]

Experimental Protocols

To rigorously evaluate the potential of **Methyl 2,6-dimethylbenzoate** as a fragrance ingredient, a series of standardized experimental protocols should be followed.

Protocol 1: Sensory Analysis of Methyl 2,6-dimethylbenzoate

Objective: To determine the olfactory profile of **Methyl 2,6-dimethylbenzoate**.

Materials:

- **Methyl 2,6-dimethylbenzoate** ($\geq 95\%$ purity)
- Ethanol (perfumer's grade)
- Glass beakers and stirring rods
- Volumetric flasks
- Pipettes
- Smelling strips (blotters)
- Trained sensory panel

Methodology:

- Preparation of Dilutions: Prepare a series of dilutions of **Methyl 2,6-dimethylbenzoate** in ethanol (e.g., 10%, 5%, 1%, and 0.1% by weight).
- Blotter Evaluation:
 - Dip a smelling strip into each dilution.

- Allow the solvent to evaporate for a few seconds.
- Present the smelling strips to a trained sensory panel in a well-ventilated, odor-free room.
- Panelists should independently record their perception of the odor at different time intervals (top note, middle note, and base note) using a standardized fragrance vocabulary.
- Data Analysis: Compile the descriptors from the sensory panel to create a comprehensive olfactory profile of the molecule.

Protocol 2: Evaluation in a Model Fragrance Formulation

Objective: To assess the performance and contribution of **Methyl 2,6-dimethylbenzoate** in a simple fragrance accord.

Materials:

- **Methyl 2,6-dimethylbenzoate**
- Other fragrance raw materials (e.g., Linalool for floral notes, Hedione® for diffusion, Iso E Super® for woody notes)
- Ethanol (perfumer's grade)
- Digital scale
- Glass vials with caps
- Smelling strips

Methodology:

- Formulation of a Simple Accord: Create a basic floral or fruity fragrance accord. For example:
 - Linalool: 30%
 - Hedione®: 40%

- Iso E Super®: 30%
- Incorporation of **Methyl 2,6-dimethylbenzoate**: Create a series of modifications to the base accord by adding **Methyl 2,6-dimethylbenzoate** at different concentrations (e.g., 1%, 5%, 10%).
- Sensory Evaluation:
 - Prepare 10% dilutions of the base accord and each modified accord in ethanol.
 - Conduct a blind evaluation with a sensory panel using smelling strips.
 - Panelists should compare the modified accords to the base accord and describe the differences in scent profile, intensity, and character.

Protocol 3: Stability Testing of a Fragrance Formulation Containing Methyl 2,6-dimethylbenzoate

Objective: To evaluate the physical and chemical stability of a fragrance formulation containing **Methyl 2,6-dimethylbenzoate** over time and under various conditions.

Materials:

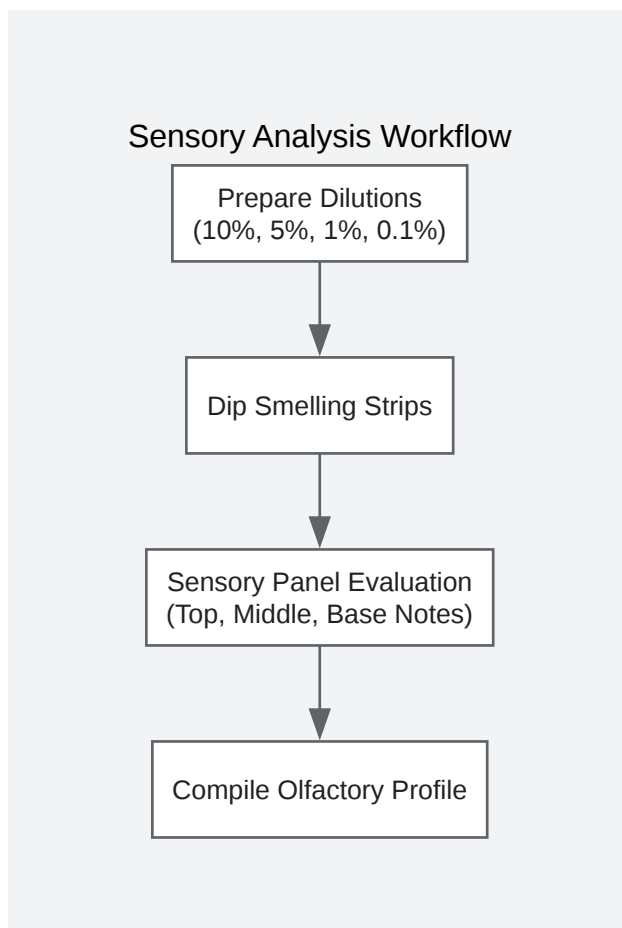
- Final fragrance formulation containing **Methyl 2,6-dimethylbenzoate** in a suitable base (e.g., ethanol for a fine fragrance, lotion base for a personal care product).
- Glass containers (clear and amber)
- Climate chambers or ovens
- UV light cabinet
- pH meter
- Viscometer
- Gas Chromatograph-Mass Spectrometer (GC-MS)

Methodology:

- **Sample Preparation:** Prepare multiple samples of the final product in both clear and amber glass containers.
- **Storage Conditions:** Store the samples under a variety of conditions to simulate shelf-life and consumer use:[5][6]
 - **Accelerated Stability:** 40°C and 45°C for 1, 2, and 3 months.[7][8]
 - **Real-Time Stability:** Room temperature (20-25°C) for 12, 18, and 24 months.
 - **Light Exposure:** Exposure to controlled UV light.[5]
 - **Freeze-Thaw Cycles:** Repeated cycles of freezing and thawing (e.g., -10°C to 25°C).[6]
- **Evaluation at Time Points:** At specified time points, evaluate the samples for:
 - **Organoleptic Properties:** Changes in color, odor, and appearance.[8]
 - **Physicochemical Properties:** pH and viscosity.[8]
 - **Chemical Integrity:** Analyze the concentration of **Methyl 2,6-dimethylbenzoate** and other key fragrance components using GC-MS to assess degradation.
- **Data Analysis:** Compare the results from the stored samples to a control sample stored at 4°C to determine the stability of the formulation.

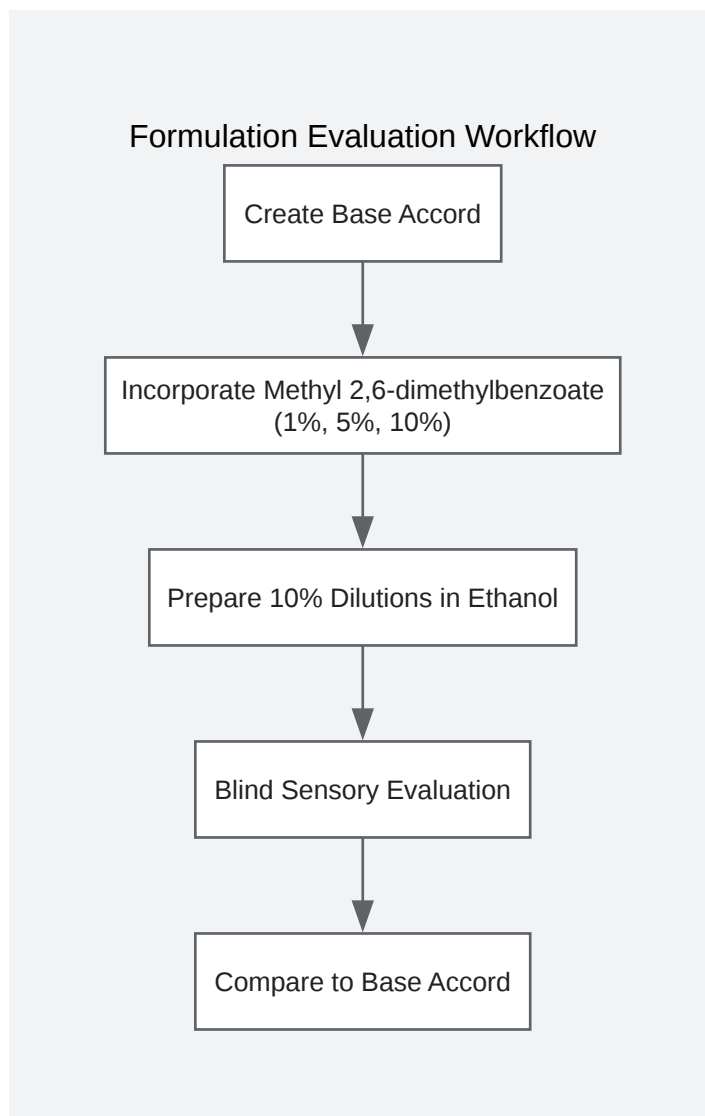
Visualization of Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



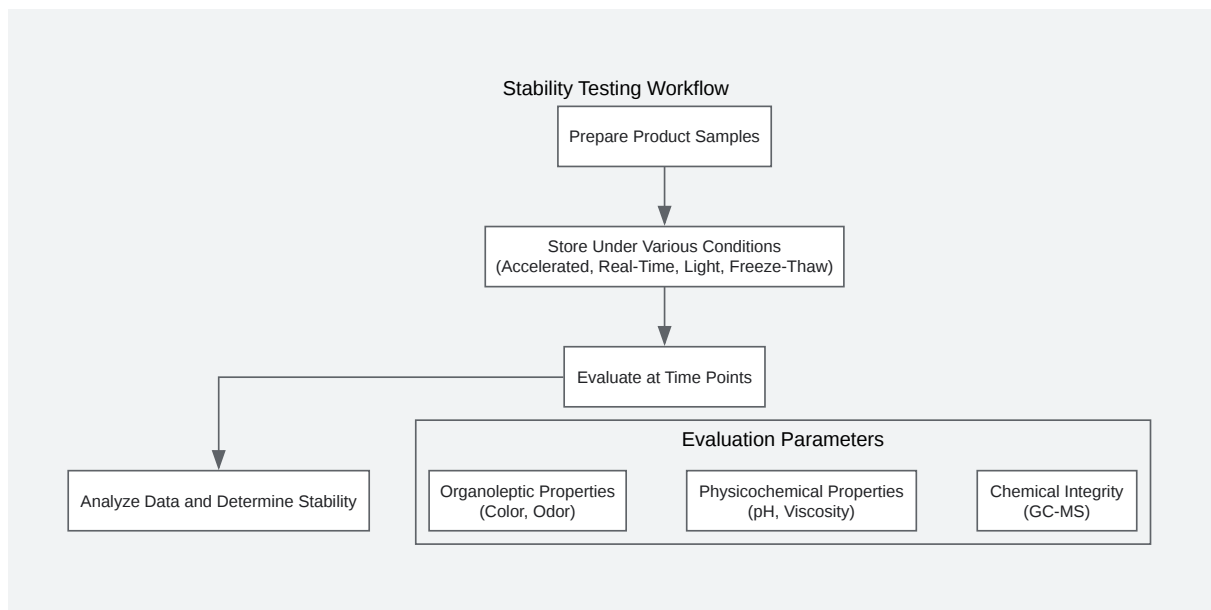
[Click to download full resolution via product page](#)

Caption: Workflow for the sensory analysis of **Methyl 2,6-dimethylbenzoate**.



[Click to download full resolution via product page](#)

Caption: Workflow for evaluating **Methyl 2,6-dimethylbenzoate** in a model fragrance.



[Click to download full resolution via product page](#)

Caption: General workflow for the stability testing of a fragrance formulation.

Conclusion

While specific application data for **Methyl 2,6-dimethylbenzoate** in the fragrance industry is not readily available, its chemical structure suggests potential as a novel ingredient. The experimental protocols outlined in this document provide a robust framework for researchers and formulators to systematically evaluate its olfactory characteristics, performance in fragrance compositions, and long-term stability. Rigorous adherence to these methodologies will enable a comprehensive assessment of its viability as a valuable addition to the perfumer's palette.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scent.vn [scent.vn]
- 2. chemscene.com [chemscene.com]
- 3. How is Methyl Benzoate used in the fragrance industry? - Blog [m.evergreensinochem.com]
- 4. US7304028B2 - Use of methyl benzoic acid ester in perfume compositions - Google Patents [patents.google.com]
- 5. iltusa.com [iltusa.com]
- 6. makingcosmetics.com [makingcosmetics.com]
- 7. researchgate.net [researchgate.net]
- 8. medcraveonline.com [medcraveonline.com]
- To cite this document: BenchChem. [Application of Methyl 2,6-dimethylbenzoate in Fragrance Formulations: A Detailed Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077073#use-of-methyl-2-6-dimethylbenzoate-in-fragrance-formulation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com